

storage and handling recommendations for Sulfasalazine-d4

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Compound of Interest

Compound Name: **Sulfasalazine-d4**

Cat. No.: **B585354**

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Technical Support Center: Sulfasalazine-d4

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and use of **Sulfasalazine-d4**.

Frequently Asked Questions (FAQs)

Q1: What is **Sulfasalazine-d4**?

Sulfasalazine-d4 is a deuterated form of Sulfasalazine.^{[1][2]} It is a stable, isotope-labeled compound often used as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS or as a tracer in drug development processes.^[2] The unlabeled form, Sulfasalazine, is an anti-inflammatory agent used to treat conditions like ulcerative colitis and rheumatoid arthritis.^{[3][4]}

Q2: What are the recommended storage conditions for **Sulfasalazine-d4**?

Proper storage is critical to maintain the integrity and stability of **Sulfasalazine-d4**.

Recommendations vary depending on whether the compound is in solid form or in solution.

Storage Recommendations Summary

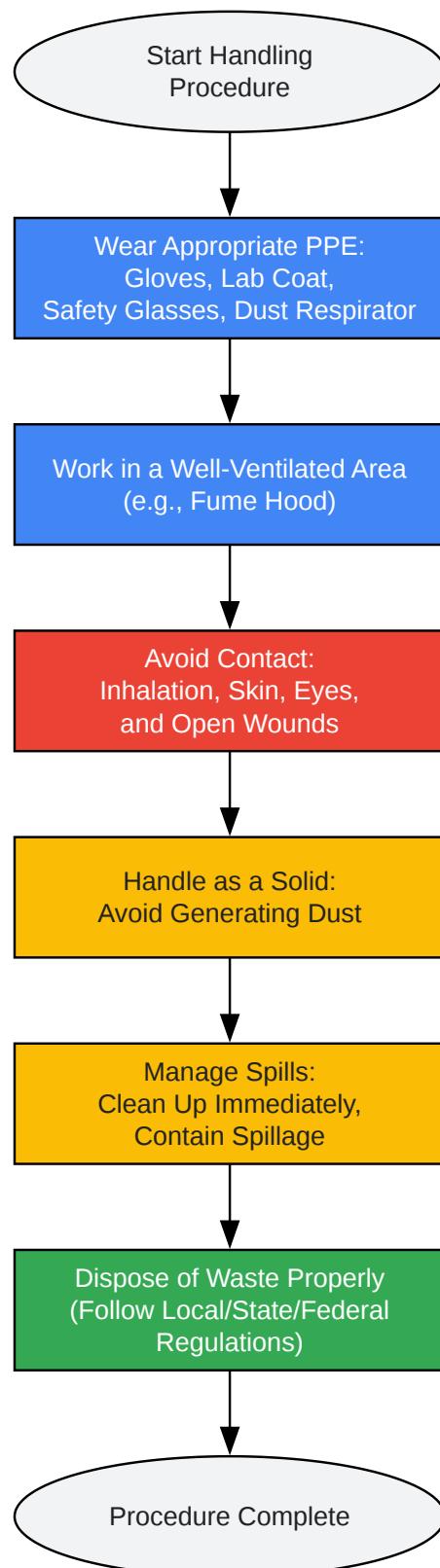
Form	Temperature	Duration	Citations
Solid (Powder)	Refrigerator (2°C to 8°C)	Long-term	[5] [6]
	+4°C	Not specified	[7]
	-20°C	Up to 3 years	[1]
In Solvent	-20°C	Up to 1 month	[2]

|| -80°C | 6 months to 1 year |[\[1\]](#)[\[2\]](#) |

Note: The compound is typically shipped at ambient temperature or with blue ice.[\[1\]](#)[\[7\]](#)

Q3: How should I handle **Sulfasalazine-d4** safely in the laboratory?

Sulfasalazine-d4 should be treated as a hazardous compound.[\[5\]](#) Adherence to safety protocols is essential to minimize exposure risk. This includes avoiding all personal contact, such as inhalation and skin contact.[\[8\]](#)



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Caption: Workflow for the safe handling of **Sulfasalazine-d4**.

Q4: What is the solubility of **Sulfasalazine-d4** in common solvents?

Sulfasalazine-d4 is soluble in organic solvents like DMSO and DMF but is practically insoluble in water.[4][9][10]

Solubility Data Summary

Solvent	Concentration	Citations
DMSO	~80 - 100 mg/mL	[2][4][9]
DMF	≥ 30 mg/mL	[2][9]
PBS (pH 7.2)	~0.2 mg/mL	[9]
Methanol	~0.6 mg/mL	[10]
Ethanol	~0.3 mg/mL	[10]

| Water | Practically Insoluble |[4][10] |

Note: For DMSO, using ultrasonic assistance may be necessary. It is not recommended to store aqueous solutions for more than one day.[2][9]

Q5: How should I prepare and store stock solutions?

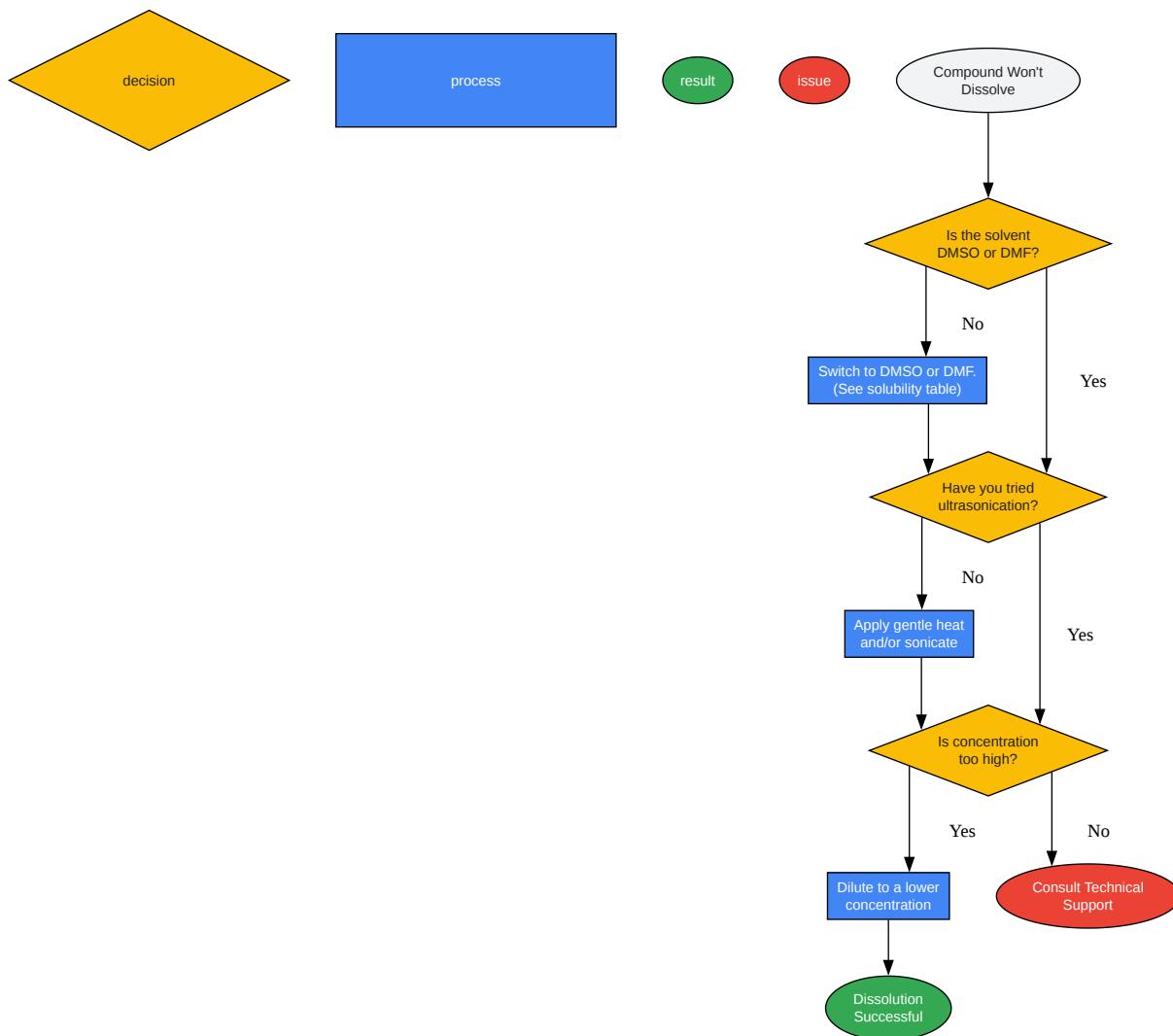
To prepare a stock solution, dissolve **Sulfasalazine-d4** in an appropriate organic solvent like DMSO or DMF, which should be purged with an inert gas.[9] For biological experiments, further dilutions from the stock solution into aqueous buffers or isotonic saline should be made immediately prior to use.[9] Ensure the final concentration of the organic solvent is low, as it may have physiological effects.[9]

Store stock solutions at -80°C for up to one year for maximum stability.[1]

Troubleshooting Guide

Problem: The compound is not dissolving in my chosen solvent.

Difficulty with dissolution can arise from several factors, including solvent choice and concentration.



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Caption: Decision tree for troubleshooting **Sulfasalazine-d4** solubility issues.

Problem: I am concerned about potential photosensitivity.

Sulfasalazine may cause skin to become more sensitive to sunlight.[11][12] While this is documented for the parent compound, it is prudent to assume the same for **Sulfasalazine-d4**.

- Recommendation: When handling the compound, avoid unnecessary or prolonged exposure to sunlight.[12] Wear appropriate protective clothing that covers exposed skin.[8][12]

Problem: I am concerned about personal exposure.

If you believe you have been exposed, follow these first-aid measures.

- Eyes: Immediately flush with fresh running water, ensuring complete irrigation by holding eyelids open. Seek medical attention.[8]
- Skin: Avoid contact with open cuts or irritated skin.[8] If contact occurs, wash the affected area thoroughly.
- Inhalation: Move to a well-ventilated area.[8]
- Ingestion: If vomiting occurs, lean the patient forward to prevent aspiration. Never give liquids to an unconscious person.[8]

In all cases of significant exposure, seek prompt medical attention and consult the product's Safety Data Sheet (SDS) for detailed information.[5]

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References

- 1. Sulfasalazine-d4 | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. drugs.com [drugs.com]
- 4. selleckchem.com [selleckchem.com]
- 5. clearsynth.com [clearsynth.com]
- 6. Page loading... [guidechem.com]
- 7. Sulfasalazine-d4 | CAS 1346606-50-5 | LGC Standards [lgcstandards.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. Sulfasalazine - LKT Labs [lktlabs.com]
- 11. Sulfasalazine (oral route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 12. Sulfasalazine: MedlinePlus Drug Information [medlineplus.gov]
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